

1,5-Diphenylcarbazone: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

Cat. No.: B7855421

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety and handling information for **1,5-Diphenylcarbazone**, a chemical compound utilized in various analytical and research applications. The following sections detail its properties, potential hazards, safe handling procedures, and emergency response protocols to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,5-Diphenylcarbazone** is presented below. These properties are crucial for understanding its behavior and for making informed decisions regarding its storage and handling.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ N ₄ O	[1][2]
Molecular Weight	240.26 g/mol	[1]
Appearance	Orange to red crystalline powder or flakes	[1]
Melting Point	153-157 °C	[1]
Solubility	Insoluble in water. Soluble in hot alcohol, acetone, and glacial acetic acid.	[1]
Vapor Density	8.28	[1]

Toxicological Data

1,5-Diphenylcarbazone is classified as a hazardous substance and presents several health risks upon exposure. The primary hazards are irritation to the skin, eyes, and respiratory system. While specific quantitative toxicity studies on **1,5-Diphenylcarbazone** are not readily available in the public domain, the following table summarizes the known health effects based on available Safety Data Sheets (SDS).[1][2]

Hazard	Description	First Aid Measures
Eye Irritation	Causes serious eye irritation.	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Irritation	Causes skin irritation. May be harmful if absorbed through the skin.	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	May cause respiratory tract irritation.	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	May be harmful if swallowed. May cause irritation of the digestive tract.	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Experimental Protocols:

Detailed experimental protocols for the toxicological testing of **1,5-Diphenylcarbazone** are not publicly available. However, standardized guidelines for assessing chemical hazards, such as those provided by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Food and Drug Administration (FDA), are typically followed. These include:

- **Skin Irritation/Corrosion:** Tests are generally conducted on animals (e.g., rabbits) by applying the substance to a small patch of skin and observing for signs of erythema (redness) and edema (swelling) over a period of time.
- **Eye Irritation/Corrosion:** A small amount of the substance is applied to the eye of an animal (e.g., a rabbit), and the effects on the cornea, iris, and conjunctiva are observed and scored.

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **1,5-Diphenylcarbazon**.

3.1. Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for safe handling.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.

3.2. Handling Procedures

- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Avoid breathing dust.[\[3\]](#)
- Wash thoroughly after handling.

- Keep containers tightly closed when not in use.
- Use only in a well-ventilated area.

3.3. Storage Requirements

- Store in a cool, dry, well-ventilated area away from incompatible materials.[4]
- Keep containers tightly sealed.[4]
- Store away from strong oxidizing agents.[1]
- Protect from light.[5]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

4.1. Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: May emit toxic fumes under fire conditions, including nitrogen oxides and carbon monoxide.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

4.2. Accidental Release Measures

In the case of a spill, follow the logical workflow outlined below.



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Caption: Logical workflow for handling a **1,5-Diphenylcarbazone** spill.

Disposal Considerations

Dispose of **1,5-Diphenylcarbazone** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow it to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and does not supersede any official safety data sheets or regulatory guidelines. Always refer to the most current SDS for **1,5-Diphenylcarbazone** before use.

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References

- 1. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 2. [labdepotinc.com](https://www.labdepotinc.com) [[labdepotinc.com](https://www.labdepotinc.com)]
- 3. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 4. [ecetoc.org](https://www.ecetoc.org) [[ecetoc.org](https://www.ecetoc.org)]
- 5. ChemSkin Reference Chemical Database for the Development of an In Vitro Skin Irritation Test - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [1,5-Diphenylcarbazone: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7855421#1-5-diphenylcarbazone-safety-and-handling-precautions>]

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